

"4-Bromopyridine-2,3-diamine" molecular weight and formula

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Compound of Interest

Compound Name: **4-Bromopyridine-2,3-diamine**

Cat. No.: **B578030**

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In-depth Technical Guide: 4-Bromopyridine-2,3-diamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **4-Bromopyridine-2,3-diamine**, a compound of interest in various research and development applications. The following sections detail its molecular formula and weight, presented in a clear, tabular format for ease of reference.

Physicochemical Data

The fundamental molecular properties of **4-Bromopyridine-2,3-diamine** are summarized below.

Property	Value
Molecular Formula	C5H6BrN3
Molecular Weight	188.02524 g/mol

This information is critical for stoichiometric calculations in experimental protocols and for the characterization of the compound. The molecular formula, C5H6BrN3, indicates a composition

of five carbon atoms, six hydrogen atoms, one bromine atom, and three nitrogen atoms.^[1] The molecular weight is approximately 188.03 g/mol .

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its corresponding molecular formula, and its calculated molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
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